

Application Notes and Protocols for Urea Oxalate in Agrochemical Formulations

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Compound of Interest

Compound Name: Urea oxalate

Cat. No.: B145975

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Introduction

Urea oxalate, a salt formed from the reaction of urea and oxalic acid, is an organic compound with emerging applications in the agrochemical sector. While urea is a widely used nitrogen fertilizer and has been shown to act as an adjuvant for herbicides, oxalic acid is a naturally occurring organic acid with known pesticidal properties. The combination of these two molecules in the form of **urea oxalate** or as co-crystals presents intriguing possibilities for the development of enhanced agrochemical formulations, including sustained-release fertilizers and potentially more effective herbicide and pesticide solutions.

These application notes provide an overview of the current and proposed uses of **urea oxalate** and its components in agrochemical formulations, complete with experimental protocols and data summaries to guide researchers and formulation scientists.

Application Note 1: Urea-Oxalic Acid Co-crystals as a Sustained-Release Nitrogen Fertilizer

Background

Urea is the most widely used nitrogen fertilizer, but its high solubility in water leads to rapid nutrient loss through leaching and volatilization.^[1] Co-crystallization of urea with oxalic acid can modify its physical properties to create a more stable, sustained-release fertilizer that provides a regulated supply of nitrogen to crops.^[1]

Data Summary

The formulation of urea-oxalic acid co-crystals can be varied to control the rate of nitrogen release. The following table summarizes different weight ratios of urea to oxalic acid and their qualitative effect on nitrogen release.

Formulation ID	Urea:Oxalic Acid (Weight Ratio)	Observed Nitrogen Release Profile	Reference
Form I	2:1	Slow release compared to commercial urea	[1]
Form II	2:0.75	Slow release compared to commercial urea	[1]
Form III	2:0.50	Faster release than Form I and II	[1]
Form IV	2:0.25	Faster release than Form I and II	[1]
Form V	2:0.125	Faster release than Form I and II	[1]

Experimental Protocols

1. Synthesis of Urea-Oxalic Acid Co-crystals (Solution Evaporation Method)

This protocol describes the synthesis of urea-oxalic acid co-crystals by the stirring and slow evaporation method.[\[1\]](#)

- Materials:
 - Urea (analytical grade)
 - Oxalic acid (analytical grade)

- Distilled water
- Magnetic stirrer and stir bar
- Beakers
- Whatman® 80 µm filter paper
- Crystallization dishes
- Procedure:
 - Prepare mixtures of urea and oxalic acid in the desired weight ratios (e.g., 2:1 for Form I).
 - Dissolve each mixture in a minimal amount of distilled water in a beaker by stirring for approximately 20 minutes at room temperature with a magnetic stirrer until a homogenous solution is obtained.[\[1\]](#)
 - Filter the resulting solution through an 80 µm Whatman® filter paper to remove any undissolved particles.[\[1\]](#)
 - Pour the filtered solution into a crystallization dish and allow the solvent to evaporate at room temperature (25 °C).[\[1\]](#)
 - Crystalline salt will form as the solvent evaporates. The resulting crystals can be collected and, if necessary, re-crystallized for further purification.[\[1\]](#)

2. Evaluation of Nitrogen Release Profile

This protocol outlines a method to determine the nitrogen release behavior of the synthesized co-crystals in water.[\[1\]](#)

- Materials:
 - Synthesized urea-oxalic acid co-crystals
 - Commercial urea fertilizer (as a control)
 - Distilled water

- Sample vials
- Analytical balance
- FTIR spectrometer with Attenuated Total Reflectance (ATR) accessory
- Procedure:
 - Place a known amount of the synthesized co-crystals into a sample vial containing a known volume of distilled water.
 - Prepare a control sample with commercial urea under the same conditions.
 - At regular time intervals (e.g., 1, 2, 4, 8, 24 hours), withdraw an aliquot of the solution.
 - Determine the concentration of urea in the aliquot using FTIR-ATR spectroscopy by measuring the characteristic peaks of urea.[1]
 - Plot the concentration of released urea over time to obtain the nitrogen release profile.
 - Compare the release profile of the co-crystals to that of the commercial urea control.

Visualizations

Caption: Synthesis workflow for urea-oxalic acid co-crystals.

Caption: Mechanism of sustained nitrogen release from co-crystals.

Application Note 2: Urea as an Adjuvant for Enhanced Herbicide Efficacy (A Model for Urea Oxalate Application)

Background

Adjuvants are added to herbicide formulations to improve their effectiveness. Urea has been shown to enhance the phytotoxicity of herbicides such as foramsulfuron and glyphosate, allowing for reduced herbicide application rates while maintaining or improving weed control.[2]

[3] This application of urea can serve as a model for investigating the potential adjuvant properties of **urea oxalate**.

Data Summary

The following table summarizes the quantitative effects of using urea as an adjuvant with different herbicides.

Herbicide	Herbicide Dose	Urea Concentration	Weed Species	Effect	Reference
Foramsulfuron + Isoxadifen + Isosulfuron-methyl sodium	190.39 g a.i. ha ⁻¹ (17% reduction)	3% Urea Solution	Trianthema portulacastrum, Cyperus rotundus	Weed control comparable to full herbicide dose without urea.	[2]
Foramsulfuron + Isoxadifen + Isosulfuron-methyl sodium	152.50 g a.i. ha ⁻¹ (34% reduction)	3% Urea Solution	Trianthema portulacastrum	Weed control comparable to full herbicide dose without urea.	[2]
Glyphosate	1.44 kg ha ⁻¹	10 kg ha ⁻¹	Reed weeds	Effective weed control.	[3]
Glyphosate	1.44 kg ha ⁻¹	5 kg ha ⁻¹	General weeds	Same effectiveness as 2.16 kg ha ⁻¹ of glyphosate alone.	[3]
Glyphosate	1.80 kg ha ⁻¹	5 kg ha ⁻¹	General weeds	Same effectiveness as 2.16 kg ha ⁻¹ of glyphosate alone.	[3]

Experimental Protocols

1. Preparation of Herbicide Spray Solution with Urea Adjuvant

This protocol describes the preparation of a tank mix of a herbicide with urea as an adjuvant.

- Materials:
 - Commercial herbicide formulation (e.g., glyphosate or foramsulfuron-based product)
 - Urea (fertilizer grade)
 - Water
 - Spray tank
 - Personal Protective Equipment (PPE) as specified on the herbicide label
- Procedure:
 - Fill the spray tank with half the required volume of water.
 - Begin agitation.
 - Add the required amount of urea to the tank and allow it to dissolve completely. For example, for a 3% urea solution, add 3 kg of urea for every 100 L of water.
 - Add the recommended amount of herbicide to the tank.
 - Add the remaining volume of water to the spray tank.
 - Maintain agitation until the spray solution is applied.
 - Always follow the specific mixing instructions on the herbicide label.

2. Greenhouse Efficacy Trial

This protocol outlines a method for evaluating the efficacy of a herbicide-urea formulation in a controlled greenhouse environment.

- Materials:
 - Target weed species grown in pots

- Herbicide-urea spray solution
- Control solutions (herbicide alone, water alone)
- Greenhouse spray chamber
- Data collection tools (e.g., rulers, biomass scale)
- Procedure:
 - Grow the target weed species in pots to a uniform growth stage (e.g., 3-4 leaf stage).
 - Randomly assign pots to different treatment groups (e.g., weedy check, herbicide alone, herbicide + urea at different rates).
 - Apply the treatments using a calibrated greenhouse spray chamber to ensure uniform application.
 - Return the pots to the greenhouse and maintain optimal growing conditions.
 - At specified time points (e.g., 7, 14, and 21 days after treatment), assess weed control visually (e.g., on a 0-100% scale) and by measuring plant height and biomass.
 - Analyze the data statistically to determine the effect of the urea adjuvant on herbicide efficacy.

Visualizations

Caption: Proposed mechanism of urea as a herbicide adjuvant.

Application Note 3: Proposed Application of Urea Oxalate as a Pesticide Potentiator

Background

This application note presents a hypothetical use of **urea oxalate** as a pesticide potentiator. This is based on the known pesticidal activity of oxalic acid and the adjuvant properties of urea. The combination of these two functionalities in a single compound could lead to a synergistic

effect, enhancing the efficacy of conventional pesticides. This proposed application requires experimental validation.

Experimental Protocols

1. Synthesis of **Urea Oxalate**

This protocol describes a straightforward method for synthesizing **urea oxalate**.^[4]

- Materials:
 - Urea
 - Oxalic acid
 - Solvent (e.g., water)
 - Heating and stirring apparatus
 - Crystallization vessel
- Procedure:
 - React oxalic acid and urea, for example, in a 1:2 molar ratio.^[4]
 - Heat and stir the mixture in a suitable solvent to dissolve the reactants.^[4]
 - Cool the solution to induce crystallization of **urea oxalate**.^[4]
 - Collect the crystals by filtration and dry them.

2. Hypothetical Protocol for Efficacy Evaluation

This protocol provides a framework for testing the efficacy of **urea oxalate** as a pesticide potentiator against a model insect pest.

- Materials:
 - Model insect pest (e.g., aphids on bean plants)

- Conventional insecticide (e.g., a pyrethroid)
- Synthesized **urea oxalate**
- Spray application equipment
- Cages or enclosed environment for the plants
- Procedure:
 - Culture a population of the model insect on host plants.
 - Prepare the following treatment solutions:
 - Control (water)
 - **Urea oxalate** solution alone
 - Insecticide at a sub-lethal dose
 - Insecticide at a sub-lethal dose + **urea oxalate** solution
 - Apply the treatments to infested plants.
 - Monitor insect mortality at regular intervals (e.g., 24, 48, 72 hours).
 - Statistically compare the mortality rates between the insecticide alone and the insecticide + **urea oxalate** treatments to determine if there is a synergistic effect.

Visualizations

Caption: Proposed synergistic mechanism of **urea oxalate**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Urea Oxalate in Agrochemical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145975#application-of-urea-oxalate-in-agrochemical-formulations]

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